

# SR2640 Hydrochloride: A Potent Tool for Investigating Airway Hyperresponsiveness

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Compound of Interest		
Compound Name:	SR2640 hydrochloride	
Cat. No.:	B2447785	Get Quote

Application Notes and Protocols for Researchers

### Introduction

SR2640 hydrochloride is a potent, selective, and competitive antagonist of the cysteinyl leukotriene receptors, specifically targeting the CysLT1 and CysLT2 receptors. Its high affinity for these receptors makes it an invaluable tool for researchers studying the pathophysiology of airway diseases characterized by hyperresponsiveness, such as asthma. By blocking the action of leukotrienes D4 (LTD4) and E4 (LTE4), SR2640 hydrochloride allows for the elucidation of the role of these inflammatory mediators in bronchoconstriction, airway inflammation, and the development of airway hyperresponsiveness (AHR). These application notes provide detailed protocols for utilizing SR2640 hydrochloride in preclinical models of AHR.

Chemical Properties of SR2640 Hydrochloride



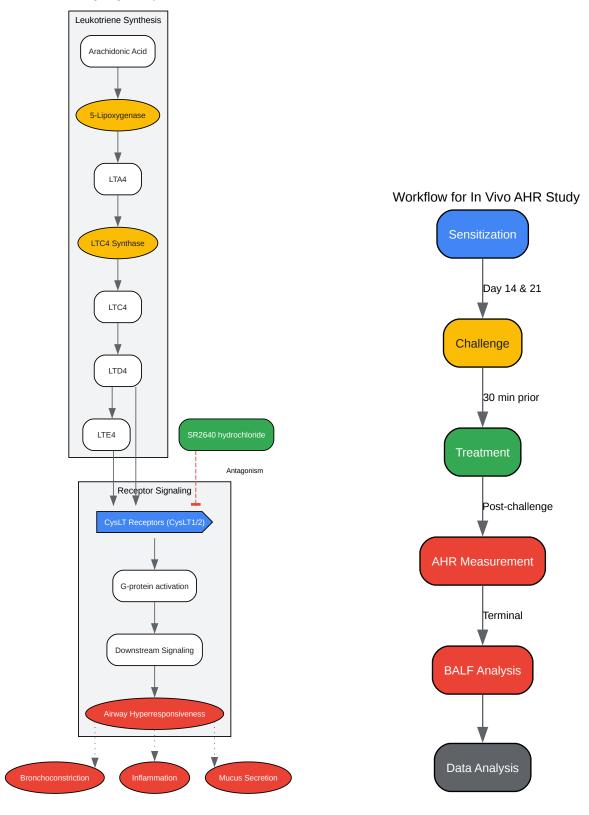
Property	Value	
Chemical Name	2-[[3-(2- Quinolinylmethoxy)phenyl]amino]benzoic acid hydrochloride	
Molecular Formula	C23H18N2O3·HCl	
Molecular Weight	406.87 g/mol	
CAS Number	146662-42-2	
Solubility	Soluble in DMSO up to 50 mM	
Storage	Desiccate at room temperature	

## Mechanism of Action: The Leukotriene Signaling Pathway

Leukotrienes are potent lipid mediators derived from arachidonic acid via the 5-lipoxygenase pathway. In the airways, cysteinyl leukotrienes (LTC4, LTD4, and LTE4) are key players in the inflammatory cascade that leads to the cardinal features of asthma. LTD4 and LTE4 exert their effects by binding to CysLT receptors on airway smooth muscle cells, inflammatory cells (such as eosinophils and mast cells), and epithelial cells. This binding triggers a signaling cascade resulting in bronchoconstriction, increased vascular permeability, mucus secretion, and recruitment of inflammatory cells, all of which contribute to airway hyperresponsiveness. SR2640 hydrochloride acts as a competitive antagonist at the CysLT1 and CysLT2 receptors, thereby preventing the binding of LTD4 and LTE4 and inhibiting their pro-inflammatory and bronchoconstrictive effects.



Leukotriene Signaling Pathway and the Action of SR2640



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